

# JWZ-7-7-Neg1: Application Notes and Protocols for Researchers

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## Compound of Interest

Compound Name: JWZ-7-7-Neg1

Cat. No.: B15605450

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## Introduction

**JWZ-7-7-Neg1** is a crucial negative control compound for studying the activity of JWZ-7-7 (also known as TCIP1), a potent Transcriptional Chemical Inducer of Proximity (TCIP). TCIPs represent a novel class of molecules designed to induce proximity between a DNA-binding protein and a transcriptional activator, thereby reprogramming gene expression. Specifically, JWZ-7-7 is designed to bring the transcriptional repressor B-cell lymphoma 6 (BCL6) into proximity with the transcriptional activator Bromodomain-containing protein 4 (BRD4). This induced proximity converts BCL6's function from repression to activation at its target gene promoters, notably leading to the upregulation of pro-apoptotic genes in cancer cells like Diffuse Large B-cell Lymphoma (DLBCL).

**JWZ-7-7-Neg1** is an analog of JWZ-7-7 with a critical modification that diminishes its ability to bind to either BRD4 or BCL6. This property makes it an ideal control to demonstrate that the observed biological effects of JWZ-7-7 are dependent on the formation of a specific ternary complex between BCL6, BRD4, and the TCIP molecule.

## Supplier and Purchasing Information

**JWZ-7-7-Neg1** is available from various chemical suppliers specializing in research compounds. Researchers should inquire with the following vendors for availability and purchasing.

Known Suppliers:

- MedChemExpress
- DempoChem

Ordering Information:

- CAS Number: 3008612-30-1
- Molecular Formula: C<sub>50</sub>H<sub>58</sub>Cl<sub>2</sub>N<sub>12</sub>O<sub>6</sub>S
- Recommended Storage: Store at -20°C for long-term storage. For short-term use, it can be stored at room temperature in the continental US, but conditions may vary elsewhere. Always refer to the Certificate of Analysis for specific storage recommendations.

## Chemical and Physical Properties

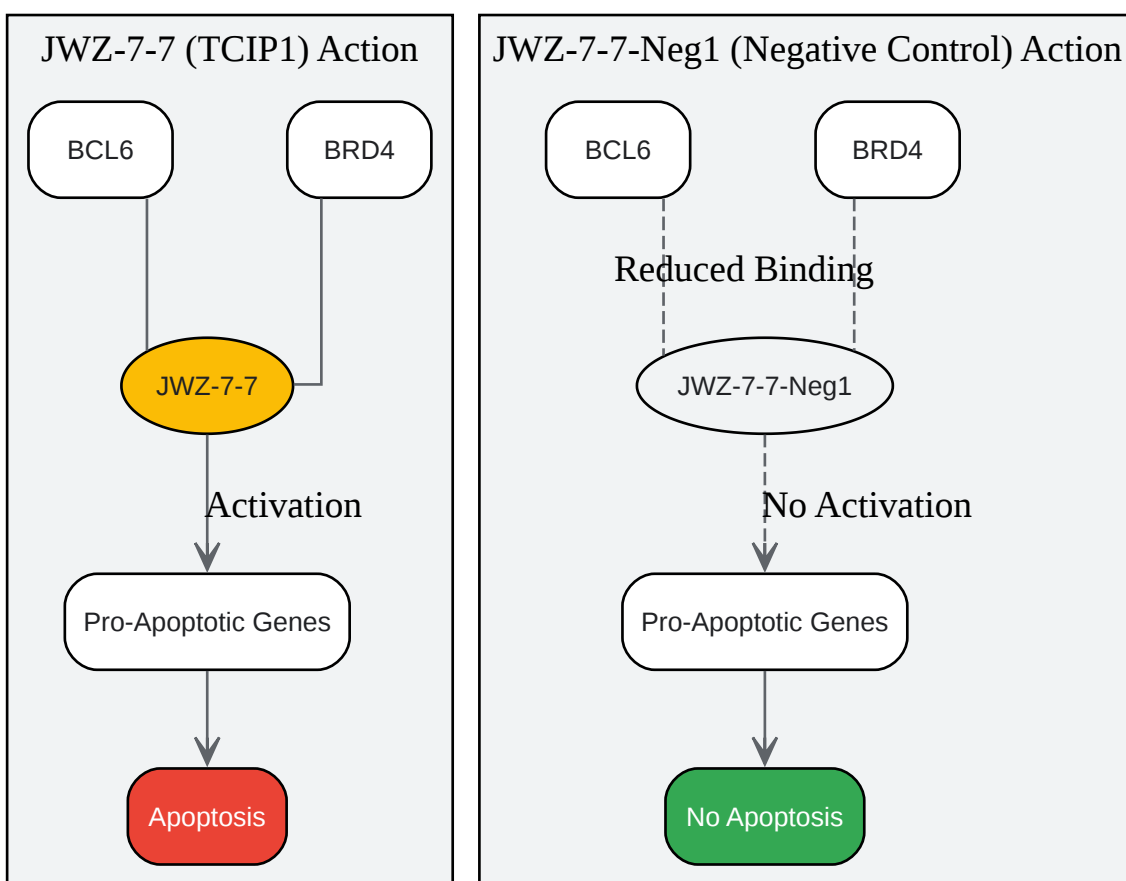
A summary of the key chemical and physical properties of **JWZ-7-7-Neg1** is provided below.

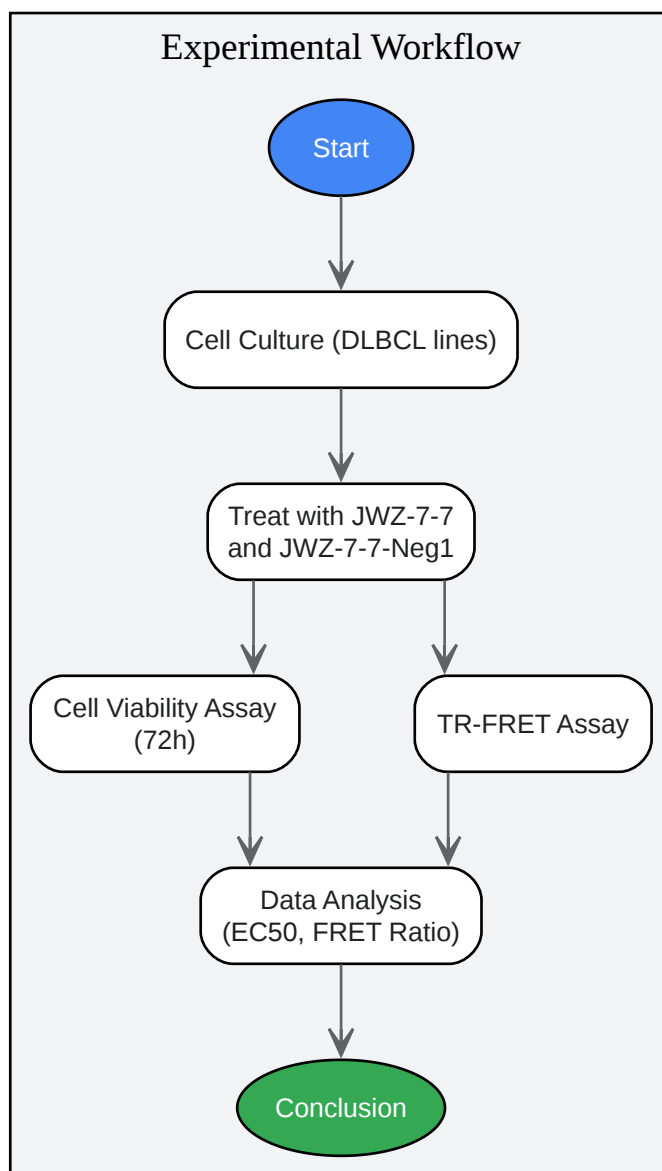
| Property          | Value  |
|-------------------|--|
| CAS Number        | 3008612-30-1   |
| Molecular Formula | C <sub>50</sub> H <sub>58</sub> Cl <sub>2</sub> N <sub>12</sub> O <sub>6</sub> S |
| Molecular Weight  | 1026.00 g/mol  |
| InChI Key         | BVXLBDPQFNJKR-DIPNUNPCSA-N   |
| Appearance        | Solid powder   |
| Purity            | Typically >95% (verify with supplier's Certificate of Analysis)                  |

## Mechanism of Action

**JWZ-7-7-Neg1** serves as a negative control by failing to efficiently form the BCL6-TCIP-BRD4 ternary complex. The parent compound, JWZ-7-7, functions by physically linking the BTB domain of BCL6, which is often found at the promoters of pro-apoptotic genes, to the bromodomains of BRD4, a transcriptional activator. This rewires the transcriptional circuit, leading to the activation of genes that are normally repressed by BCL6, ultimately inducing apoptosis in cancer cells.

**JWZ-7-7-Neg1**, due to its modified structure, has significantly reduced binding affinity for either BCL6 or BRD4. Consequently, it is unable to induce the proximity-dependent transcriptional activation observed with JWZ-7-7. Comparing the cellular effects of JWZ-7-7 with those of **JWZ-7-7-Neg1** allows researchers to specifically attribute the observed apoptosis and gene expression changes to the induced formation of the BCL6-BRD4 complex.





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